

O-Demethylpaulomycin A: A Technical Guide to its Natural Analogs and Derivatives

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Compound of Interest

Compound Name: *O*-Demethylpaulomycin A

Cat. No.: B15565491

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Introduction

O-Demethylpaulomycin A belongs to the paulomycin family of antibiotics, a group of glycosylated compounds produced by various *Streptomyces* species. These natural products have garnered interest in the scientific community due to their potent activity, primarily against Gram-positive bacteria. This technical guide provides a comprehensive overview of the natural analogs and synthetic derivatives of **O-Demethylpaulomycin A**, focusing on their structure, biological activity, and the methodologies used for their study. The unique structural features of the paulomycins, particularly the presence of a paulic acid moiety, are crucial for their antibacterial action. This document aims to serve as a valuable resource for researchers engaged in the discovery and development of novel antibacterial agents.

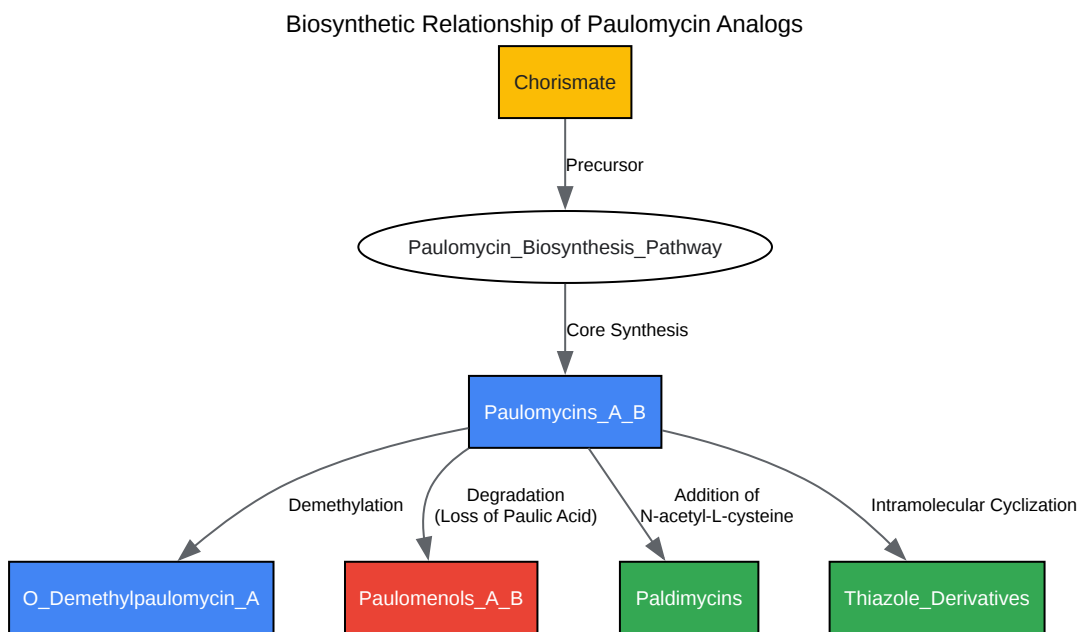
Natural Analogs of O-Demethylpaulomycin A

O-Demethylpaulomycin A is part of a larger family of structurally related natural compounds. The core structure consists of a glycosidically linked disaccharide, which is attached to a central aglycone. Variations in the sugar moieties and substitutions on the aglycone give rise to a diverse range of natural analogs.

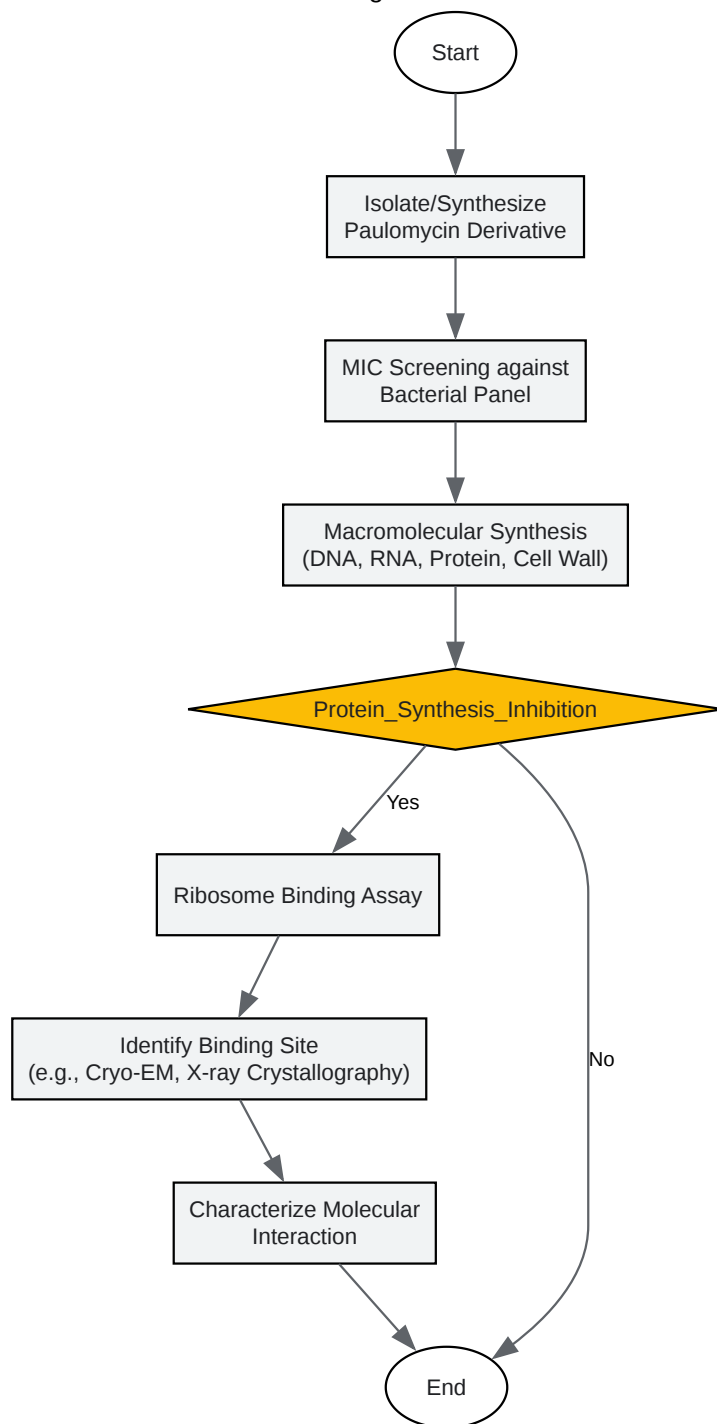
Key Natural Analogs Include:

- Paulomycins A and B: The most well-known members of the family, from which many other analogs are derived.[\[1\]](#)
- Paulomycins A2, C, D, E, and F: These analogs feature variations in the acyl side chains and other modifications.
- O-Demethylpaulomycin B: A closely related analog to **O-Demethylpaulomycin A**. The defining feature of O-demethylpaulomycins is the absence of the 3"-O-methyl group on the paulomycose sugar moiety.[\[2\]](#)
- Paulomenols A and B: These are degradation products of paulomycins that lack the paulic acid moiety, rendering them inactive. This highlights the critical role of paulic acid in the antibacterial activity of the parent compounds.[\[1\]](#)
- Paldimycins: These are derivatives of paulomycins A and B where N-acetyl-L-cysteine is attached at the isothiocyanate group of the paulic acid.[\[2\]](#)
- Thiazole-containing Paulomycin Derivatives: Novel derivatives have been isolated from *Streptomyces albus* J1074 that incorporate a thiazole ring. These compounds exhibit increased stability and some show improved activity against Gram-negative bacteria.

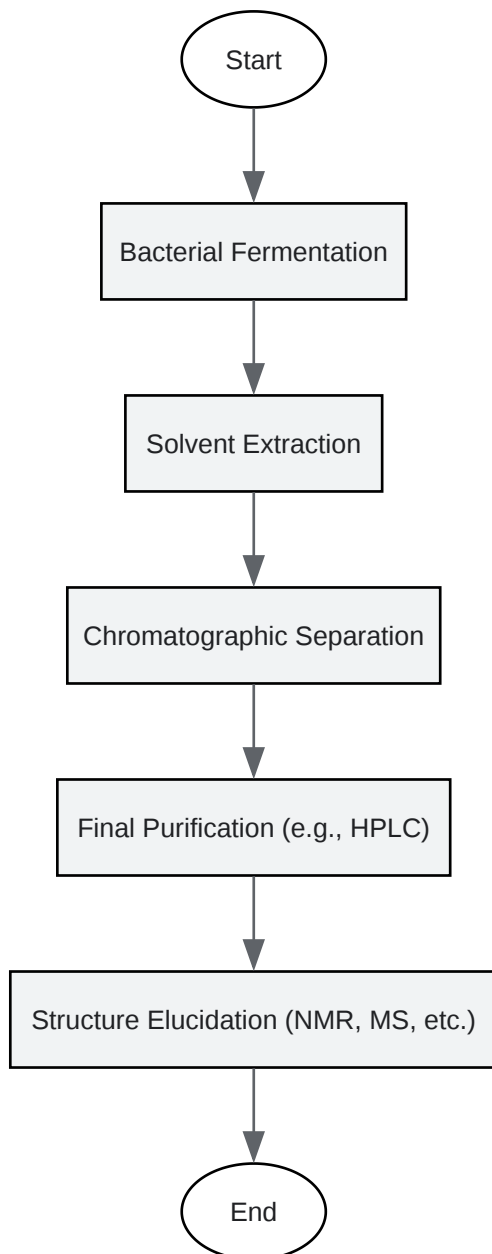
Below is a diagram illustrating the biosynthetic relationship of some of these key natural analogs.



Workflow for Elucidating Mechanism of Action



General Workflow for Natural Product Isolation



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References

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- 2. Identification and Analysis of the Paulomycin Biosynthetic Gene Cluster and Titer Improvement of the Paulomycins in Streptomyces paulus NRRL 8115 - PMC [pmc.ncbi.nlm.nih.gov]
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